

A Comparative Analysis of Tricyclodecenyl Propionate and Tricyclodecenyl Acetate as Fragrance Ingredients

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Compound of Interest

Compound Name: *Tricyclodecenyl propionate*

Cat. No.: *B097855*

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In the realm of fragrance chemistry, the selection of individual ingredients is paramount to the creation of a harmonious and enduring scent profile. Among the vast palette of aroma chemicals, **Tricyclodecenyl propionate** and Tricyclodecenyl acetate are two structurally related esters that offer distinct olfactory contributions. This guide provides a detailed comparative study of these two fragrance ingredients, presenting their physicochemical properties, odor characteristics, performance data, and safety profiles to aid researchers and product development professionals in their formulation decisions.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of fragrance ingredients is crucial for predicting their behavior in various formulations. The following table summarizes the key physical and chemical characteristics of **Tricyclodecenyl propionate** and Tricyclodecenyl acetate.

Property	Tricyclodecenyl Propionate	Tricyclodecenyl Acetate
CAS Number	17511-60-3[1]	5413-60-5[2]
Molecular Formula	C ₁₃ H ₁₈ O ₂ [3]	C ₁₂ H ₁₆ O ₂ [4]
Molecular Weight	206.28 g/mol	192.25 g/mol [4]
Appearance	Colorless clear liquid[3]	Colorless to pale yellow clear liquid[5][6]
Boiling Point	~276.15 - 305.14 °C at 760 mmHg (est.)[7]	~258.42 - 288.25 °C at 760 mmHg (est.)[5][8]
Flash Point	> 93.3 °C (> 200.0 °F)[9]	~101.8 °C (215 °F) (est.)[5]
Vapor Pressure	~0.005 mmHg @ 25°C (est.)[3][7][10]	~0.002 - 0.014 mmHg @ 25°C (est.)[5][11]
Specific Gravity	~1.048 - 1.060 @ 20/25°C[3][7]	~1.047 - 1.080 @ 20/25°C[6][12]
Refractive Index	~1.4890 - 1.4940 @ 20°C[3][7][10]	~1.4820 - 1.4970 @ 20°C[6][12]
Solubility	Soluble in alcohol; Insoluble in water[3][7]	Soluble in alcohol; Insoluble in water[5]

Olfactory Profile and Fragrance Performance

The primary function of these ingredients is to impart a specific aroma. Their performance is judged not only on their scent character but also on their strength, longevity (substantivity), and stability in a final product.

Characteristic	Tricyclodecenyl Propionate	Tricyclodecenyl Acetate
Odor Type	Herbal, Fruity, Woody[7]	Floral, Green, Woody[4][6]
Odor Description	Described as having fruity, herbal, woody, and jasmine-like notes with oily and basil nuances.[7] It is also characterized as having a woody-amber scent with subtle floral and fruity undertones.[13] Some sources describe it as softer than Tricyclodecenyl acetate.	Possesses a floral, green, soapy, cedar, pine, and woody character.[4][6] It is also described as having a green and woody scent that can have an enveloping sweetness with an anise, ozonic quality.[11]
Odor Strength	Medium[7]	Medium[6]
Substantivity	Reported to be substantive for 144 hours on a smelling strip. [3][7]	Reported to be substantive for 100 hours on a smelling strip. [6][11]
Recommended Usage	Up to 10% in fragrance concentrate.[3][10]	Up to 5-20% in fragrance concentrate.[6][11][12]
Stability	Generally considered stable in various cosmetic bases such as alcoholic lotions, antiperspirants, detergents, and soaps.[3][7][13][14]	Stable in a range of products including alcoholic lotions, antiperspirants, soaps, and shampoos.[12]

Safety and Regulatory Information

Both ingredients have been evaluated for their safety in consumer products. The Research Institute for Fragrance Materials (RIFM) has conducted safety assessments for both.

Safety Aspect	Tricyclodecenyl Propionate	Tricyclodecenyl Acetate
Skin Sensitization	Does not present a safety concern for skin sensitization under the current declared levels of use. [15]	Does not present a safety concern for skin sensitization under the current, declared levels of use.
Genotoxicity	Not expected to be genotoxic. [15]	Not genotoxic.
Phototoxicity	Not phototoxic/photoallergenic. [15]	Not expected to present a concern for phototoxicity or photoallergenicity based on UV/Vis spectra.
Regulatory Status	Listed on the IFRA Transparency List. [16]	Listed on the IFRA Transparency List. [2]

Experimental Protocols

To ensure objective and reproducible evaluation of fragrance ingredients, standardized experimental protocols are employed.

Sensory Evaluation of Fragrance

The olfactory characteristics of fragrance materials are assessed by a trained sensory panel.

- Objective: To determine the odor profile, intensity, and substantivity of the fragrance ingredient.
- Procedure:
 - Preparation of Samples: The fragrance ingredients are diluted to a standard concentration (e.g., 10% in an odorless solvent like diethyl phthalate or ethanol).
 - Evaluation on Smelling Strips: A standard amount of the diluted sample is applied to a smelling strip.

- **Odor Assessment:** Trained panelists evaluate the odor of the strip at specific time intervals (e.g., immediately after application, after 1 hour, 4 hours, 24 hours, and so on) in a controlled environment with neutral airflow and temperature.
- **Data Collection:** Panelists describe the odor character using a standardized lexicon and rate the odor intensity on a defined scale (e.g., 1 to 5, from weak to strong). The duration for which the characteristic odor is perceptible is recorded to determine substantivity.

Gas Chromatography-Olfactometry (GC-O)

This instrumental technique combines chemical separation with human sensory detection to identify odor-active compounds.

- **Objective:** To separate and identify the volatile compounds contributing to the overall aroma and to determine their individual odor characteristics.
- **Procedure:**
 - **Sample Injection:** A diluted sample of the fragrance ingredient is injected into a gas chromatograph.
 - **Separation:** The volatile compounds are separated based on their boiling points and chemical properties as they pass through a capillary column.
 - **Detection:** The effluent from the column is split. One portion goes to a chemical detector (e.g., a mass spectrometer for identification), and the other portion is directed to a sniffing port.
 - **Olfactory Analysis:** A trained assessor sniffs the effluent at the sniffing port and records the time, duration, intensity, and description of each perceived odor.
 - **Data Integration:** The olfactogram (sensory data) is aligned with the chromatogram (chemical data) to identify the specific compounds responsible for the different scent notes.

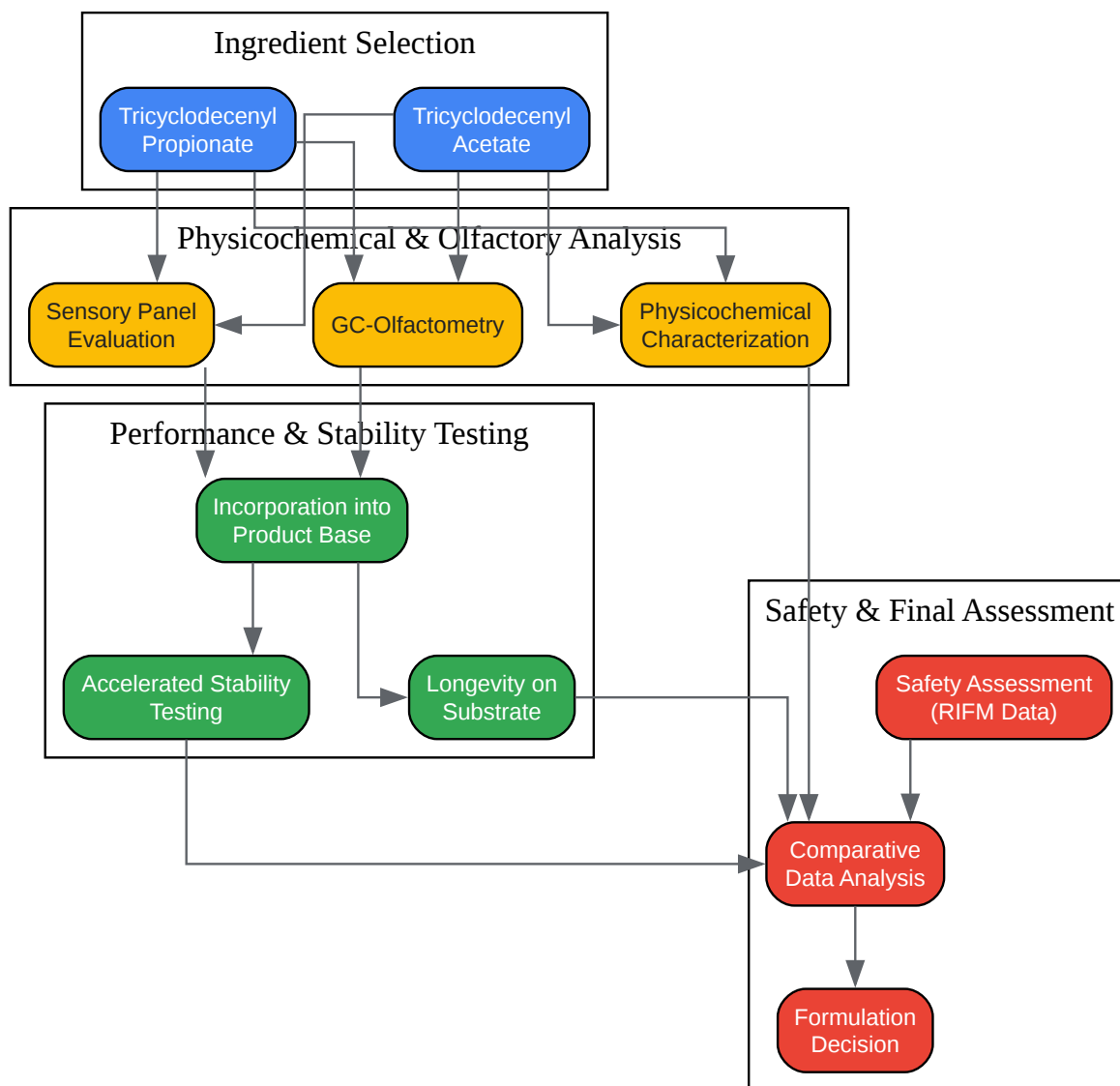
Stability Testing in a Cosmetic Base

This protocol evaluates the performance and stability of a fragrance ingredient within a finished product.

- Objective: To assess the physical and chemical stability of the fragrance in a cosmetic formulation under various storage conditions.
- Procedure:
 - Formulation: The fragrance ingredient is incorporated into a representative cosmetic base (e.g., a lotion, shampoo, or alcoholic spray) at a typical concentration.
 - Storage Conditions: Samples of the final product are stored under different conditions to simulate its shelf life and consumer use. This includes:
 - Elevated temperatures (e.g., 40°C, 50°C) for accelerated aging.
 - Room temperature (e.g., 25°C).
 - Refrigerated conditions (e.g., 4°C).
 - Freeze-thaw cycles (e.g., -10°C to 25°C).
 - Exposure to UV light.
 - Evaluation: At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), the samples are evaluated for any changes in color, clarity, pH, viscosity, and, most importantly, odor profile and intensity compared to a control sample stored in the dark at a low temperature.[\[17\]](#)
[\[18\]](#)[\[19\]](#)[\[20\]](#)

Comparative Evaluation Workflow

The following diagram illustrates a logical workflow for the comparative evaluation of fragrance ingredients like **Tricyclodecenyl propionate** and Tricyclodecenyl acetate.



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Caption: Workflow for the comparative evaluation of fragrance ingredients.

Conclusion

Both **Tricyclodecenyl propionate** and Tricyclodecenyl acetate are valuable fragrance ingredients with woody and green-fruity olfactory profiles. **Tricyclodecenyl propionate** is characterized by a more pronounced fruity and herbal character with a reported longer

substantivity, making it suitable for applications where a lasting, soft, and complex aroma is desired. In contrast, Tricyclodecenyl acetate offers a fresher, more floral-green and woody profile.

The lower estimated vapor pressure of **Tricyclodecenyl propionate** may contribute to its greater longevity on a smelling strip. The choice between these two esters will ultimately depend on the specific creative direction of the fragrance and the desired performance characteristics in the final product. The provided data and experimental protocols offer a framework for making an informed selection based on scientific evaluation.

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